

Application Note: HPLC-Based Quantification of Thiamine Pyrophosphate in Brain Tissue

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Compound of Interest

Compound Name: *Thiamine pyrophosphate
hydrochloride*

Cat. No.: *B12511293*

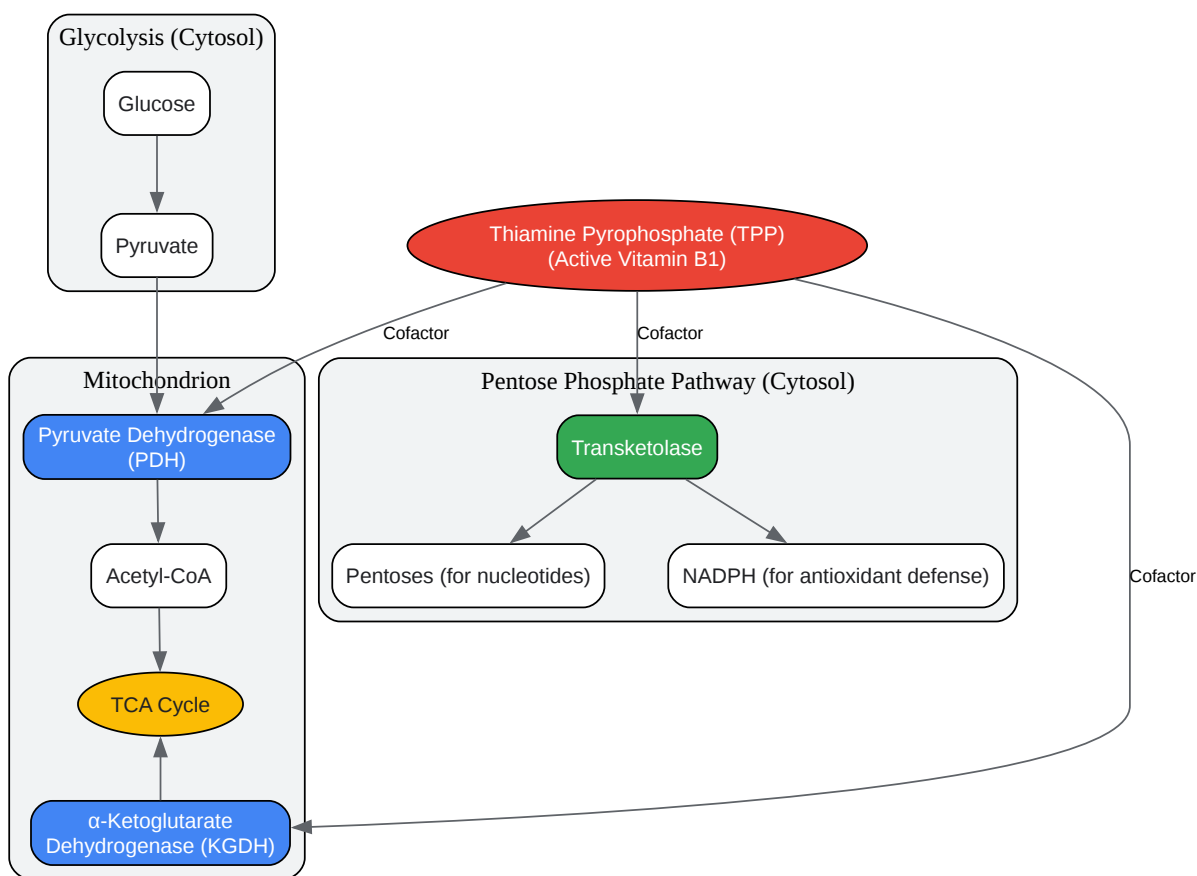
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Introduction

Thiamine pyrophosphate (TPP), the biologically active form of vitamin B1, is a critical cofactor for several key enzymes involved in carbohydrate and energy metabolism within the brain.^{[1][2][3][4]} Its accurate quantification in brain tissue is essential for neuroscience research, particularly in studies related to neurodegenerative diseases like Alzheimer's, Wernicke-Korsakoff syndrome, and conditions associated with thiamine deficiency.^{[1][5][6]} This application note provides a detailed protocol for the quantification of TPP in brain tissue using High-Performance Liquid Chromatography (HPLC) with fluorescence detection, a widely accepted and robust method. The methodology involves sample homogenization, protein precipitation, pre-column derivatization of thiamine and its phosphate esters to fluorescent thiochrome derivatives, followed by isocratic reverse-phase HPLC separation and quantification.

Experimental Workflow

The overall experimental workflow for the quantification of TPP in brain tissue is depicted below.



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References

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